

# Unraveling Cell Culture Techniques: A Detailed Protocol for Raji Cells

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## Compound of Interest

Compound Name: *Raja 42*

Cat. No.: *B13446071*

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A specific experimental protocol for a cell line designated "**Raja 42**" could not be located in publicly available resources. It is possible that "**Raja 42**" is a laboratory-specific nomenclature or a potential typographical error. Given the phonetic similarity, this document provides a comprehensive experimental protocol for the widely-used Raji cell line, a human B-lymphocyte cell line derived from a patient with Burkitt's lymphoma.

This application note serves as a detailed guide for researchers, scientists, and professionals in drug development on the proper handling and manipulation of the Raji cell line. The following sections outline the necessary materials, step-by-step protocols for routine culture, and key cellular characteristics.

## Cell Line Characteristics

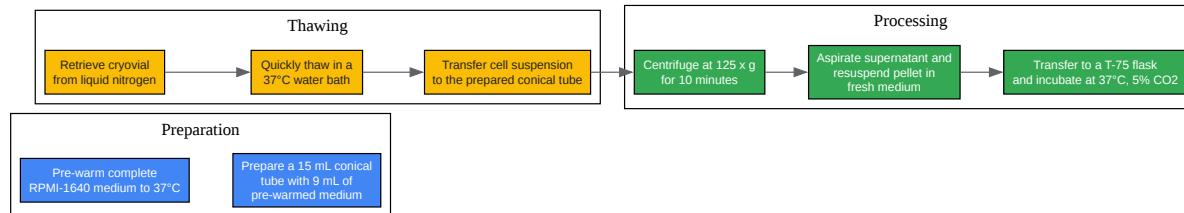
Parameter	Value	Reference
Cell Type	B-lymphocyte	ATCC
Morphology	Lymphoblast-like	ATCC
Growth Properties	Suspension	[1]
Doubling Time	Approximately 24-30 hours	Varies by culture conditions
Seeding Density	1 x 10 <sup>5</sup> to 3 x 10 <sup>5</sup> cells/mL	In-house optimization
Maximum Density	Approximately 2 x 10 <sup>6</sup> cells/mL	In-house optimization

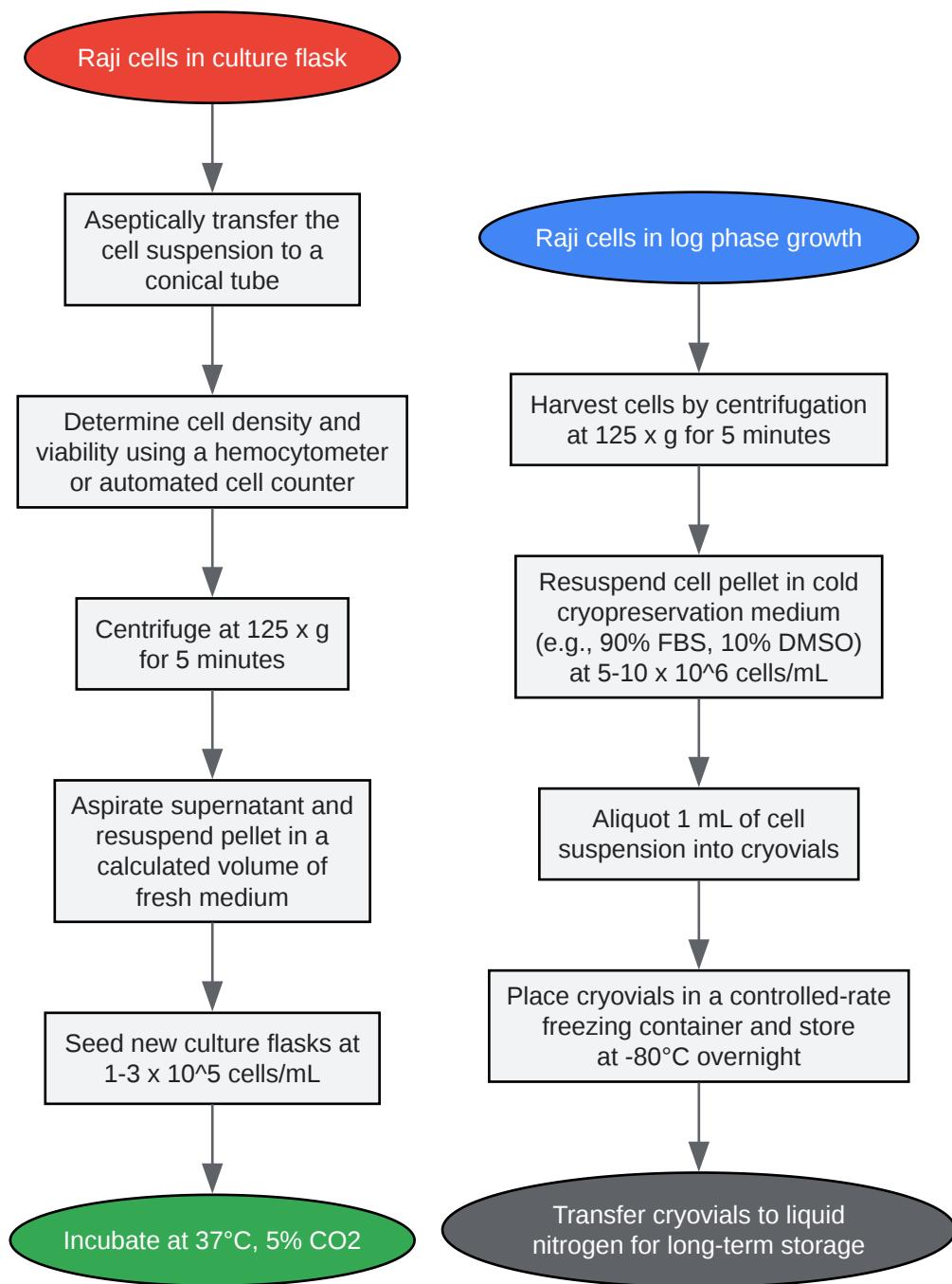
# Experimental Protocols

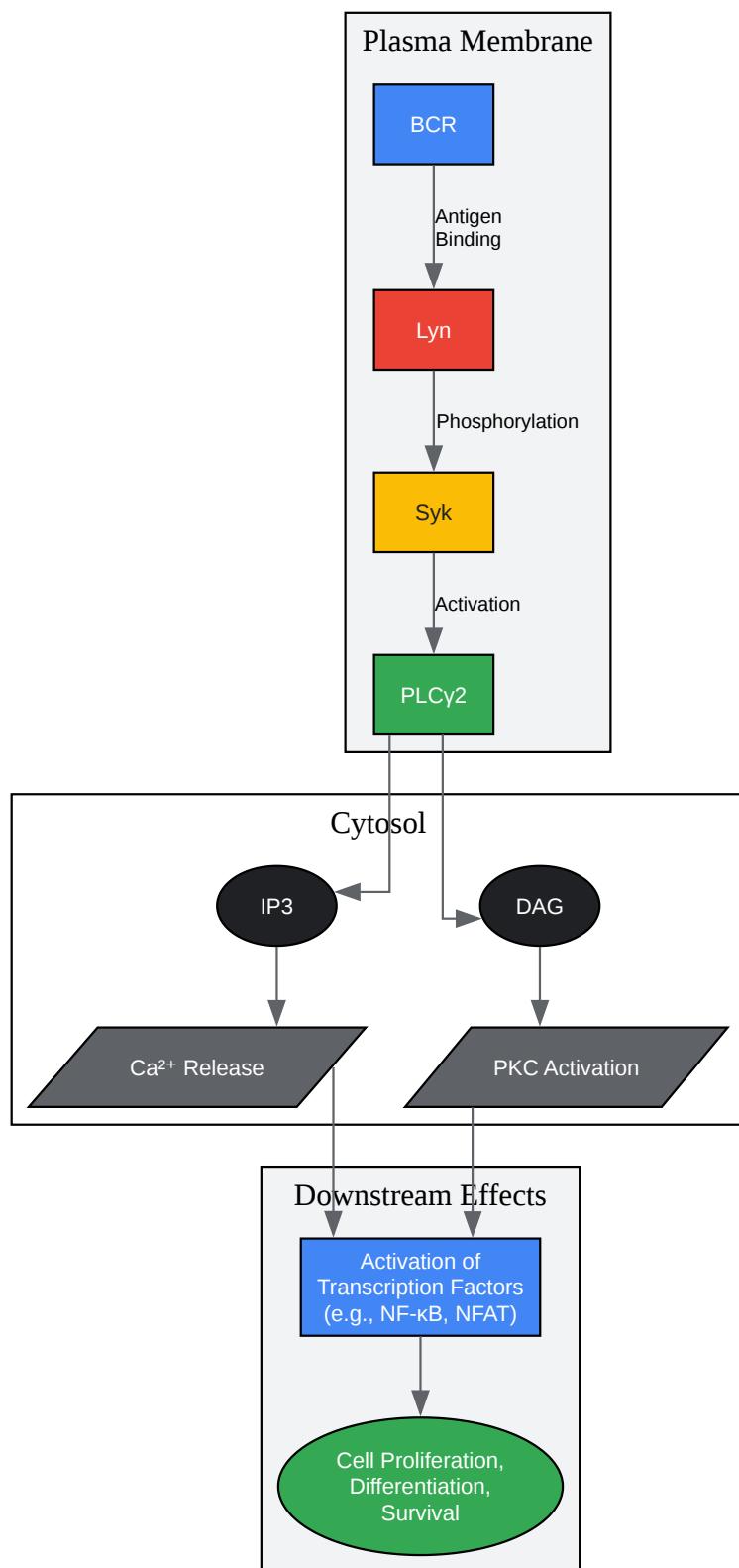
## Handling of Cryopreserved Raji Cells

This protocol outlines the procedure for reviving cryopreserved Raji cells.

### Workflow for Thawing Cryopreserved Cells







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## References

- 1. Adherent and Suspension Cells Preparation | Thermo Fisher Scientific - US [thermofisher.com]
- To cite this document: BenchChem. [Unraveling Cell Culture Techniques: A Detailed Protocol for Raji Cells]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13446071#raja-42-experimental-protocol-for-cell-culture]

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